

Application Notes and Protocols for the Microbiological Assay of Ceftriaxone Sodium Potency

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Compound of Interest

Compound Name: Ceftriaxone sodium

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Introduction

Ceftriaxone sodium is a broad-spectrum, third-generation cephalosporin antibiotic widely used for treating various bacterial infections.[1][2][3][4][5][6] Ensuring the potency of **ceftriaxone sodium** in pharmaceutical formulations is critical for its therapeutic efficacy. Microbiological assays are essential for determining the bioactivity of antibiotics by measuring their inhibitory effect on susceptible microorganisms.[7][8] These assays are a crucial component of quality control in drug manufacturing.[1][2][4][5][6]

This document provides detailed application notes and protocols for determining the potency of **ceftriaxone sodium** using the cylinder-plate agar diffusion method. This method is based on the diffusion of the antibiotic from a cylinder through a solidified agar layer, resulting in a zone of inhibition of microbial growth.[8] The diameter of this zone is proportional to the concentration of the antibiotic.

Principle of the Method

The microbiological assay for **ceftriaxone sodium** potency is performed by the cylinder-plate method, an agar diffusion assay.[1][2][4][5][6][8] The assay is based on the comparison of the diameter of the zone of inhibition of a susceptible microorganism produced by a known concentration of a **ceftriaxone sodium** reference standard with the zone of inhibition produced by the sample being tested.

I. Materials and Equipment

1.1 Test Microorganism

- Staphylococcus aureus ATCC 6538P[1][2][4][5][6] or Bacillus subtilis ATCC 9371 IAL 1027[3] can be used as the test microorganism. S. aureus is noted for yielding sharply defined zones of growth inhibition.[1]

1.2 Culture Media

- For Staphylococcus aureus ATCC 6538P: Grove-Randall's 1 (for inoculum) and Grove-Randall's 2 (for base layer) culture media are recommended.[1][2]
- For Bacillus subtilis ATCC 9371 IAL 1027: Casoy medium is suitable.[3]
- All media should be prepared according to the manufacturer's instructions and sterilized.

1.3 Reagents

- **Ceftriaxone Sodium** Reference Standard (e.g., from Brazilian Pharmacopeia or USP).[1][2][9]
- Sterile phosphate buffer solution (pH 6.0 or 7.0).[1][2][3]
 - For pH 7.0: K₂HPO₄ 1.36% (w/v) and KH₂PO₄ 0.4% (w/v).[1][2]
- Sterile purified water.[1][2]
- 0.9% Sterile Saline Solution.[4]

1.4 Equipment

- Petri dishes (100 x 20 mm).[1][2]
- Stainless steel cylinders (8 mm external diameter, 6 mm internal diameter, 10 mm height).[1][2]
- Incubator maintained at 35 ± 2 °C.[1][2]

- Electronic caliper for measuring zone diameters.[1][2]
- Volumetric flasks and pipettes.
- Autoclave for sterilization.
- Biological safety cabinet.[1][2]
- Spectrophotometer.[4]

II. Experimental Protocols

2.1 Preparation of Standard and Sample Solutions

A 3x3 parallel line assay design is commonly used, with three doses of the standard and three doses of the sample.[1][2]

2.1.1 Preparation of **Ceftriaxone Sodium** Reference Standard Stock Solution

- Accurately weigh approximately 10 mg of the **Ceftriaxone Sodium** Reference Standard.[1][2]
- Transfer it to a 100 mL volumetric flask.[1][2]
- Dissolve and dilute to volume with sterile phosphate buffer (pH 7.0).[1][2] This yields a stock solution of 100 µg/mL.

2.1.2 Preparation of Working Standard Solutions (S1, S2, S3)

- From the stock solution, prepare three working concentrations by diluting with the same phosphate buffer.
- Typical concentrations are 16 µg/mL (S1), 32 µg/mL (S2), and 64 µg/mL (S3).[1][2]

2.1.3 Preparation of Sample Stock Solution

- For powder for injection, reconstitute the vial as directed.

- Accurately weigh a quantity of the sample powder equivalent to the desired amount of **ceftriaxone sodium**.
- Dissolve and dilute with the phosphate buffer to obtain a stock solution with a concentration similar to the standard stock solution.

2.1.4 Preparation of Working Sample Solutions (T1, T2, T3)

- From the sample stock solution, prepare three working concentrations corresponding to the standard concentrations (e.g., 16 µg/mL, 32 µg/mL, and 64 µg/mL).[\[1\]](#)[\[2\]](#)

2.2 Preparation of Inoculum

- Maintain the test microorganism on an appropriate agar slant.
- Prepare the inoculum by washing the growth from a fresh slant with sterile 0.9% saline solution.
- Adjust the turbidity of the microbial suspension using a spectrophotometer to a standard transmittance (e.g., 25% at 580 nm) to ensure a consistent cell concentration.[\[4\]](#)

2.3 Agar Plate Preparation and Assay Procedure

- Pour 21 mL of the appropriate sterile base layer agar (e.g., Grove-Randall's 2) into each Petri dish and allow it to solidify on a level surface.[\[1\]](#)[\[2\]](#)
- Inoculate 5 mL of the appropriate sterile seed layer agar (e.g., Grove-Randall's 1), previously melted and cooled to 48-50°C, with the standardized inoculum.
- Pour the inoculated seed layer over the base layer and allow it to solidify.[\[1\]](#)[\[2\]](#)
- Place six stainless steel cylinders on the surface of the inoculated medium at 60° intervals.[\[10\]](#)
- Fill three alternate cylinders with 150 µL of the standard solutions (S1, S2, S3) and the other three cylinders with the sample solutions (T1, T2, T3).[\[1\]](#)[\[2\]](#)
- Incubate the plates at 35 ± 2 °C for 16-18 hours.[\[1\]](#)[\[2\]](#)[\[11\]](#)

- After incubation, measure the diameter of the zones of growth inhibition to the nearest 0.1 mm using an electronic caliper.[1][2]

III. Data Presentation and Analysis

The potency of the **ceftriaxone sodium** sample is calculated by comparing the dose-response of the sample to the dose-response of the reference standard. Statistical analysis, such as Analysis of Variance (ANOVA), is used to determine the linearity, parallelism, and regression of the assay.[1][2]

Table 1: Example Concentration Ranges for **Ceftriaxone Sodium** Assay

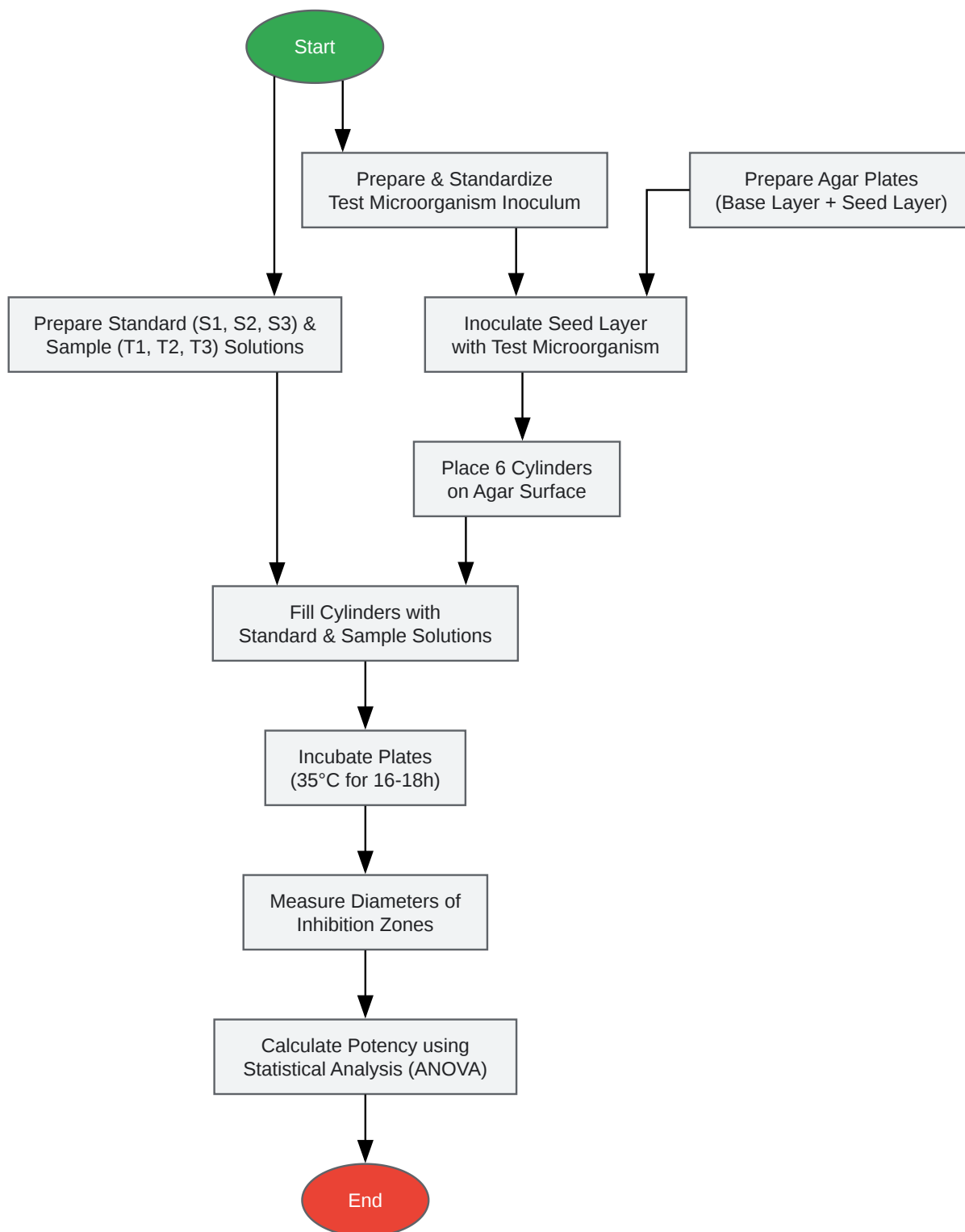
Assay Type	Test Microorganism	Concentration Range (µg/mL)	Reference
Agar Diffusion	Staphylococcus aureus ATCC 6538P	16 - 64	[1][2]
Agar Diffusion	Bacillus subtilis ATCC 9371 IAL 1027	15 - 60	[3]
Agar Diffusion	Bacillus subtilis ATCC 6633	2.6 - 6.3	[11]

Table 2: Validation Parameters for a Typical **Ceftriaxone Sodium** Microbiological Assay

Parameter	Typical Value	Reference
Linearity (r)	0.9999	[1][2]
Precision (Repeatability RSD)	1.4%	[1][2]
Precision (Intermediate Precision RSD)	2.1% - 2.5%	[1][2]
Accuracy (Recovery)	100.5%	[1][2]

IV. Visualization of Experimental Workflow

The following diagram illustrates the workflow for the cylinder-plate microbiological assay for determining **ceftriaxone sodium** potency.



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Caption: Workflow of the Cylinder-Plate Microbiological Assay.

V. Alternative Method: Turbidimetric Assay

The turbidimetric method is another option for determining antibiotic potency.[7] It measures the inhibition of microbial growth in a liquid culture containing the antibiotic.[7] The turbidity of the suspension is measured spectrophotometrically, and the degree of inhibition is proportional to the antibiotic concentration.[7] This method is often faster than the agar diffusion assay, with incubation times as short as four hours.[12][13][14]

Conclusion

The cylinder-plate microbiological assay is a reliable and well-validated method for determining the potency of **ceftriaxone sodium**. [1][2][3] Adherence to established protocols and proper data analysis are crucial for obtaining accurate and reproducible results, ensuring the quality and efficacy of **ceftriaxone sodium** pharmaceutical products. This method, while requiring careful aseptic technique, is a cost-effective alternative to physicochemical methods like HPLC. [1][2][4][5][6]

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References

- 1. scielo.br [scielo.br]
- 2. scielo.br [scielo.br]
- 3. Development and Validation of a Successful Microbiological Agar Assay for Determination of Ceftriaxone Sodium in Powder for Injectable Solution - PMC [pmc.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. scienceopen.com [scienceopen.com]

- 6. [PDF] A fully validated microbiological assay to evaluate the potency of ceftriaxone sodium | Semantic Scholar [semanticscholar.org]
- 7. Antibiotic Potency Assays in Microbiology – Chromak Research Laboratory [chromakresearch.com]
- 8. Selection of appropriate analytical tools to determine the potency and bioactivity of antibiotics and antibiotic resistance - PMC [pmc.ncbi.nlm.nih.gov]
- 9. Ceftriaxone Sodium [drugfuture.com]
- 10. nelsonlabs.com [nelsonlabs.com]
- 11. researchgate.net [researchgate.net]
- 12. Rapid Turbidimetric Assay to Determine the Potency of Daptomycin in Lyophilized Powder - PMC [pmc.ncbi.nlm.nih.gov]
- 13. scielo.br [scielo.br]
- 14. pubs.rsc.org [pubs.rsc.org]
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